

# Olorofim cell morphology changes *Aspergillus fumigatus* hyphae

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## Compound Focus: Olorofim

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## Olorofim-Induced Morphological Changes

Treatment with **olorofim** leads to a range of dramatic structural rearrangements in *A. fumigatus* hyphae that ultimately cause cell lysis [1] [2]. The table below summarizes the key morphological changes observed:

Morphological Feature	Observed Change After Olorofim Treatment	Functional Consequence
Hyphal Growth	Complete inhibition of germination and polarized hyphal elongation; conidia undergo isotropic swelling [2] [3]	Prevents establishment of invasive, filamentous growth
Cell Wall	Increased chitin content; decreased $\beta$ -1,3-glucan at hyphal tips [1] [3] [4]	Disrupts cell wall integrity and rigidity
Septa Formation	Increased septation [1] [3]	Alters hyphal compartmentalization
Vacuoles	Significant enlargement [1] [2] [3]	May indicate cell cycle arrest and activation of autophagy
Nuclei / Mitosis	Inhibition of mitosis [1]	Arrests the duplication cycle

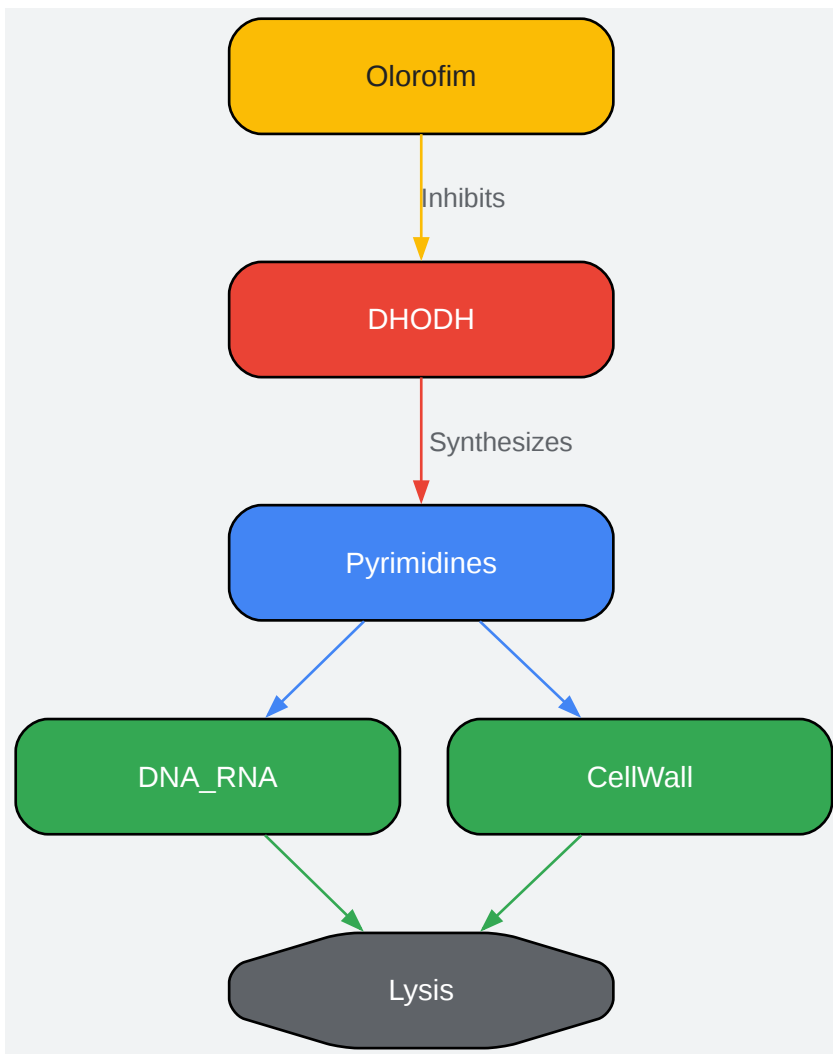
Morphological Feature	Observed Change After Olorofim Treatment	Functional Consequence
Vesicles	Appearance of unique vesicle-like structures not stained by standard dyes [1]	Suggests formation of abnormal cellular compartments
Viability	Hyphal swelling leading to cell lysis and death after prolonged exposure (>24h) [1] [2]	Fungicidal, time-dependent killing

## Mechanism of Action: Targeting Pyrimidine Biosynthesis

The morphological changes described above are a direct consequence of **olorofim**'s inhibition of a key enzyme in the **de novo pyrimidine biosynthesis** pathway [3] [4].

- **Molecular Target: Olorofim** selectively inhibits the fungal enzyme **dihydroorotate dehydrogenase (DHODH)** [1] [3]. This enzyme catalyzes the fourth step in the de novo pyrimidine biosynthesis pathway—the oxidation of dihydroorotate to orotate [1] [5]. Confocal microscopy studies have confirmed that *A. fumigatus* DHODH is localized in the mitochondria [1].
- **Downstream Consequences:** Inhibiting DHODH depletes the fungal cell of essential pyrimidine precursors, primarily **uridine-5'-triphosphate (UTP)** and **uridine-5'-monophosphate (UMP)** [1] [3]. This shortage has a catastrophic ripple effect:
  - **Disrupted DNA/RNA Synthesis:** UMP is a precursor for the synthesis of cytosine, thymine, and uracil, the building blocks of DNA and RNA. This affects cell cycle regulation and protein synthesis [1].
  - **Impaired Cell Wall Synthesis:** UTP is required to create UDP-sugars, which are essential substrates for chitin synthase and  $\beta$ -1,3-glucan synthase. Without these precursors, the structure and integrity of the fungal cell wall are compromised [1] [3].
  - **Affected Membrane and Metabolism:** Pyrimidine-containing precursors are also vital for the synthesis of phospholipids (affecting cellular membranes) and glycolipids [1].

The following diagram illustrates this mechanism and its cellular consequences:



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## Key Experimental Protocols

The primary data on **olorofim**'s morphological effects are derived from sophisticated microscopy techniques.

### Confocal Live-Cell Imaging of Hyphal Morphology [1] [5]

This protocol allows for the dynamic, real-time observation of changes in living hyphae.

- **Strains and Culture:** *A. fumigatus* strains (e.g., clinical isolate AF293) are cultured in liquid medium (like Vogel's Minimal Medium) in chambered slides for 16 hours at 37°C to produce hyphae.

- **Drug Exposure:** Hyphae are treated with **olorofim** at a final inhibitory concentration (e.g., 0.1 µg/mL).
- **Staining:** A panel of fluorescent dyes and GFP-tagged proteins is used to label specific cellular structures. Key dyes include:
  - **Calcofluor White or WGA-orange:** Stain cell wall chitin.
  - **Cell Tracker Blue (CMAC):** Labels vacuoles.
  - **H1-GFP strain:** Visualizes nuclei and mitosis.
  - **Mitotracker Red FM:** Labels mitochondria.
- **Imaging & Analysis:** Samples are imaged over time using a confocal laser scanning microscope. The images are analyzed for changes in structure, fluorescence intensity (e.g., for chitin content), and organelle dynamics.

## In Vitro Resistance Selection and Analysis [6]

This method assesses the potential for resistance development and identifies common resistance mutations.

- **Strain Selection:** Multiple *A. fumigatus* isolates are used.
- **Induction of Resistance:** A high density of spores (e.g.,  $1 \times 10^9$  spores/mL) is plated on agar media containing a concentration of **olorofim** (e.g., 0.5 mg/L) that is higher than the MIC for wild-type strains.
- **Mutant Characterization:**
  - **MIC Testing:** The minimum inhibitory concentration (MIC) of recovered colonies is determined using the standardized EUCAST method.
  - **DNA Sequencing:** The *pyrE* gene (which encodes DHODH) of resistant mutants is sequenced. This has identified a hotspot for resistance mutations at amino acid position **G119** (e.g., G119V, G119C) and other loci like H116R and V200E [6] [7].

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